

Furaltadone: A Comprehensive Technical Guide on its Physical and Chemical Properties

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Compound of Interest

Compound Name: *Furaltadone*
CAS No.: *139-91-3; 2818-22-6; 3759-92-0*
Cat. No.: *B15582989*

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Introduction

Furaltadone is a synthetic nitrofuran antibiotic that has been utilized in veterinary medicine for its broad-spectrum antibacterial activity.^{[1][2]} As a member of the nitrofuran class of compounds, its mechanism of action involves the generation of reactive intermediates that induce damage to bacterial DNA and RNA, ultimately leading to cell death.^[1] This technical guide provides an in-depth overview of the physical and chemical properties of **Furaltadone**, along with generalized experimental protocols for their determination and a visualization of its mechanism of action.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Furaltadone** and its hydrochloride salt are summarized below. These properties are crucial for its formulation, delivery, and understanding its behavior in biological systems.

Furaltadone Data

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₆ N ₄ O ₆	[3][4]
Molecular Weight	324.29 g/mol	[3][4]
Appearance	Yellow crystalline solid	[3][5]
Melting Point	206°C (with decomposition)	[5][6]
Boiling Point	461.4 ± 55.0 °C at 760 mmHg	[7]
Solubility	Limited solubility in water. Soluble in organic solvents like methanol and ethanol.	[3]
pKa	5.0 - 6.44	[8]
LogP	0.8	[4]

Furaltadone Hydrochloride Data

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₇ ClN ₄ O ₆	[9][10]
Molecular Weight	360.75 g/mol	[10]
Appearance	Yellow crystalline powder	[9]
Melting Point	~214-215°C	[9]
Solubility	Soluble in water, methanol, and ethanol.	[9]
Density	~1.5 g/cm ³	[9]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Furaltadone** are not extensively published. Therefore, this section provides generalized,

standard laboratory procedures that are applicable for the characterization of a solid organic compound like **Furaltadone**.

Melting Point Determination (Capillary Method)

This method is a standard procedure for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- A small amount of dry **Furaltadone** powder is placed in a capillary tube, sealed at one end.
- The tube is packed by tapping it gently to ensure the powder is compact at the bottom.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the substance first begins to melt and the temperature at which it completely liquefies are recorded as the melting range.^{[11][12][13]}

Solubility Determination (Shake-Flask Method)

This is a common method to determine the solubility of a substance in a specific solvent.

Materials:

- **Furaltadone**

- Selected solvent (e.g., water, ethanol, methanol)
- Vials with screw caps
- Shaker or magnetic stirrer
- Analytical balance
- Spectrophotometer or HPLC system

Procedure:

- An excess amount of **Furaltadone** is added to a known volume of the solvent in a vial.
- The vial is sealed and agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The saturated solution is then filtered to remove any undissolved solid.
- The concentration of **Furaltadone** in the filtrate is determined using a suitable analytical method, such as UV-Vis spectroscopy or HPLC.[\[14\]](#)

pKa Determination (Potentiometric Titration)

This method is used to determine the acid dissociation constant (pKa) of a substance.

Equipment:

- pH meter with a suitable electrode
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized acidic and basic titrants (e.g., 0.1 M HCl and 0.1 M NaOH)

Procedure:

- A known concentration of **Furaltadone** is dissolved in a suitable solvent (often a co-solvent system like water-methanol for sparingly soluble compounds).
- The solution is placed in a beaker with a magnetic stir bar, and the pH electrode is immersed.
- The solution is titrated with a standardized acid or base, and the pH is recorded after each addition of the titrant.
- A titration curve is generated by plotting the pH versus the volume of titrant added.
- The pKa is determined from the pH at the half-equivalence point of the titration curve.^[4]^[15]

Spectroscopic Analysis

UV-Visible Spectroscopy:

- A dilute solution of **Furaltadone** is prepared in a suitable solvent (e.g., ethanol or methanol).
- The UV-Vis spectrum is recorded over a specific wavelength range (e.g., 200-500 nm) using a spectrophotometer.
- The wavelength of maximum absorbance (λ_{max}) is identified. For **Furaltadone**, a λ_{max} around 364 nm has been reported.^[8]

Fourier-Transform Infrared (FTIR) Spectroscopy:

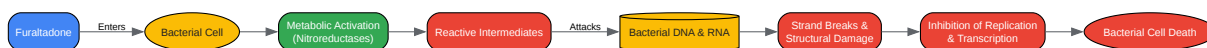
- A small amount of **Furaltadone** is mixed with potassium bromide (KBr) and pressed into a pellet, or analyzed directly using an Attenuated Total Reflectance (ATR) accessory.
- The FTIR spectrum is recorded over the mid-infrared range (e.g., 4000-400 cm^{-1}).
- Characteristic peaks corresponding to the functional groups present in the **Furaltadone** molecule are identified.^[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- A small amount of **Furaltadone** is dissolved in a deuterated solvent (e.g., DMSO-d₆ or CDCl₃).
- ¹H and ¹³C NMR spectra are acquired using an NMR spectrometer.
- The chemical shifts, splitting patterns, and integration of the signals are analyzed to confirm the molecular structure.^[7]^[16]^[17]

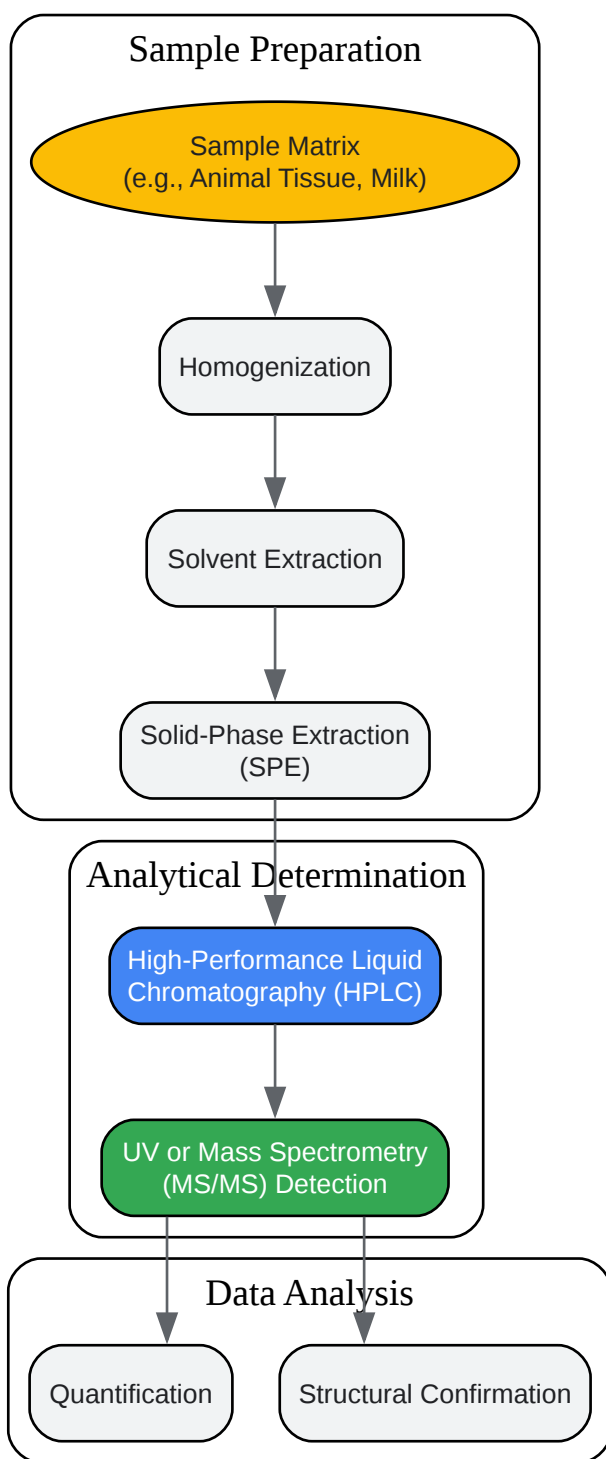
Mechanism of Action and Analytical Workflow

The following diagrams illustrate the antibacterial mechanism of **Furaltadone** and a general workflow for its detection and analysis.



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Caption: Antibacterial mechanism of **Furaltadone**.



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Caption: General workflow for **Furaltadone** analysis.

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